



Application Note: Purification of 1-Octyn-3-ol via Vacuum Distillation

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Compound of Interest		
Compound Name:	1-Octyn-3-OL	
Cat. No.:	B1346985	Get Quote

Introduction

1-Octyn-3-ol is a secondary acetylenic alcohol used as an intermediate in pharmaceutical and chemical synthesis.[1][2] Due to its high boiling point at atmospheric pressure, purification by simple distillation can lead to thermal decomposition. Vacuum distillation is the preferred method for purifying **1-Octyn-3-ol**, as it lowers the boiling point of the liquid, allowing for efficient separation from non-volatile impurities at a lower temperature, thereby preserving the integrity of the compound.[3][4] This document provides a detailed protocol for the experimental setup and procedure for the vacuum distillation of **1-Octyn-3-ol**.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **1-Octyn-3-ol** is presented below. This data is essential for the safe handling and successful distillation of the compound.



Property	Value	Source
Molecular Formula	C8H14O	[5][6]
Molecular Weight	126.20 g/mol	[2][5]
Appearance	Clear, colorless to yellow liquid	[5][7]
Boiling Point	169.6 - 182 °C @ 760 mmHg	[1][7]
83 °C @ 19 mmHg	[2]	
60-65 °C @ 3.0 mmHg	[8]	
85 °C @ 0.1 mmHg	[9]	
Density	0.864 - 0.87 g/mL at 20-25 °C	[2]
Flash Point	63 °C (145.4 °F) - Closed Cup	[2][7]
CAS Number	818-72-4	[2][5]
Hazards	Combustible liquid, Harmful if swallowed, Causes skin and eye irritation.	[6][7][10]

Experimental Protocol: Vacuum Distillation

This protocol details the procedure for purifying crude **1-Octyn-3-ol** using a short-path vacuum distillation apparatus.

- 1. Materials and Equipment
- Chemicals:
 - Crude 1-Octyn-3-ol
 - Dry ice and acetone (for cold trap)
- Glassware & Apparatus:
 - Round-bottom flask (distilling flask)



- Short-path distillation head with condenser and vacuum connection
- Thermometer and thermometer adapter
- Receiving flask(s)
- Magnetic stir bar
- Keck clips or joint clamps
- Heating mantle
- Magnetic stirrer/hotplate
- Lab jack
- Cold trap (Dewar condenser)
- Vacuum pump (capable of reaching <20 mmHg)
- Thick-walled vacuum tubing
- Glass wool (for insulating the distillation head)
- Personal Protective Equipment (PPE): Safety goggles, lab coat, appropriate gloves (e.g., nitrile)
- 2. Experimental Workflow Diagram



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Caption: Workflow for the vacuum distillation of **1-Octyn-3-ol**.

3. Step-by-Step Procedure



· Preparation:

- Place a magnetic stir bar into a clean, dry round-bottom flask appropriately sized for the volume of crude material (the flask should be 1/2 to 2/3 full).
- Add the crude 1-Octyn-3-ol to the flask.
- Safety Note: Perform all steps in a well-ventilated fume hood.[11]

Apparatus Assembly:

- Lightly grease all ground-glass joints to ensure a good vacuum seal.
- Assemble the distillation apparatus: Attach the short-path distillation head to the distilling flask, insert the thermometer so the bulb is just below the side arm leading to the condenser, and attach the receiving flask.[12]
- Use Keck clips or clamps to secure all joints. An insecure setup can fall apart or leak,
 which is especially dangerous under vacuum.
- Place the entire assembly on the magnetic stirrer inside the heating mantle, using a lab
 jack to allow for easy removal of heat.
- Connect the condenser to a cold water source, with water entering the lower inlet and exiting the upper outlet.
- Connect the vacuum takeoff on the distillation head to a cold trap, and then to the vacuum pump, using thick-walled tubing. The cold trap (filled with dry ice/acetone) is crucial to protect the pump from corrosive vapors.

· Distillation Process:

- Turn on the cooling water to the condenser and begin stirring the 1-Octyn-3-ol.[11] Note:
 Do not use boiling chips for bump protection as they are ineffective under vacuum; a stir bar is required.[11]
- Turn on the vacuum pump to slowly evacuate the system. The pressure should drop to the target level (e.g., 19 mmHg). Monitor for any leaks.



- Once the vacuum is stable, begin to gently heat the distilling flask using the heating mantle. Increase the temperature gradually.
- Observe the mixture for boiling and watch the thermometer. The temperature will rise as the vapor of the first fraction reaches the thermometer bulb.
- Collect any initial low-boiling fractions (forerun) in a separate receiving flask.
- When the temperature stabilizes at the boiling point of 1-Octyn-3-ol at the given pressure (e.g., ~83 °C at 19 mmHg), switch to a clean receiving flask to collect the main product fraction.
- Maintain a steady distillation rate of approximately one drop per second. Insulating the distillation head with glass wool can help maintain a constant temperature.
- Crucial: Never distill to dryness.[11] Stop the distillation when a small amount of liquid remains in the distilling flask to prevent the formation of potentially explosive peroxides in the residue.

Shutdown Procedure:

- Once the main fraction is collected, lower and remove the heating mantle to allow the distilling flask to cool.[11]
- After the system has cooled to room temperature, carefully and slowly vent the apparatus by opening the stopcock on the cold trap or vacuum adapter to re-introduce air. Do not turn off the pump while the system is still sealed.
- Once the system is at atmospheric pressure, turn off the vacuum pump.
- Turn off the condenser water and the stirrer.
- Disassemble the glassware, weigh the collected pure 1-Octyn-3-ol, and determine the yield.

Safety Considerations



- Implosion Risk: Always inspect glassware for cracks or defects before use. A flaw can cause
 the apparatus to implode under vacuum. Work in a fume hood and use a blast shield if
 available.[11]
- Chemical Hazards: **1-Octyn-3-ol** is a combustible liquid and is harmful if swallowed.[10] Avoid inhalation and contact with skin and eyes by wearing appropriate PPE.[7]
- Heating: Use a heating mantle controlled by a variable transformer. Never use an open flame. Ensure the heating mantle is connected in a way that it can be removed quickly if the distillation proceeds too rapidly.
- Cold Trap: A dry ice/acetone cold trap is essential for protecting the vacuum pump from solvent vapors, which can damage the pump oil and the pump itself.

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